

Application Notes and Protocols for N,N,N',N'-Tetramethylmethanediamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	N,N,N',N'-Tetramethylmethanediamine
Cat. No.:	B1346908

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling, storage, and application of **N,N,N',N'-Tetramethylmethanediamine** (TMMDA), a versatile reagent in organic synthesis.

Chemical and Physical Properties

N,N,N',N'-Tetramethylmethanediamine, also known as bis(dimethylamino)methane, is a colorless, highly flammable liquid with a pungent odor.^[1] It is a crucial reagent, often serving as a precursor to the highly reactive Mannich intermediate, the N,N-dimethyl(methylene)ammonium ion.^{[2][3]}

Table 1: Physical and Chemical Properties of **N,N,N',N'-Tetramethylmethanediamine**

Property	Value	Reference
CAS Number	51-80-9	[2] [4]
Molecular Formula	C5H14N2	[4] [5]
Molecular Weight	102.18 g/mol	[5]
Boiling Point	85 °C (185 °F)	
Flash Point	-1 °C (30.2 °F)	
Density	0.749 g/cm³	
Solubility	Highly soluble in polar solvents like water, alcohols, and acetone. [1]	[1]

Safe Handling and Storage Procedures

2.1 Personal Protective Equipment (PPE)

Due to its hazardous nature, appropriate PPE must be worn at all times when handling TMMDA.

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an organic vapor cartridge is required.

2.2 Handling Procedures

- Ventilation: Always handle **N,N,N',N'-Tetramethylmethanediamine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[4]
- Ignition Sources: This compound is highly flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[4][6] No smoking in the handling area.[4][6]
- Grounding: To prevent static discharge, which can ignite flammable vapors, ensure all containers and equipment are properly grounded.[6]
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[2] TMMDA may react vigorously with oxidizing agents and neutralizes acids in exothermic reactions.[5]
- Personal Hygiene: Do not eat, drink, or smoke in areas where TMMDA is handled. Wash hands thoroughly after handling.[6]

2.3 Storage Procedures

- Container: Store in a tightly closed, original container in a cool, dry, and well-ventilated place. [6]
- Storage Area: Designate a "Flammables" area for storage, away from heat and ignition sources.[4]
- Incompatibles: Store separately from incompatible materials as listed above.[2]

Emergency Procedures

Table 3: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][4]
Eye Contact	Immediately rinse eyes with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][4]

3.1 Accidental Release Measures

- Small Spills: Absorb the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).[4] Collect the absorbed material into a suitable, closed container for disposal.
- Large Spills: Evacuate the area. Remove all ignition sources.[6] Contain the spill using dikes or absorbents to prevent it from entering sewers or waterways.[6] Use non-sparking tools for cleanup.[6]

3.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Experimental Protocols

N,N,N',N'-Tetramethylmethanediamine is a key reagent in various organic reactions, most notably the Mannich reaction and as a source for dimethylaminomethylation.

4.1 Protocol for the Synthesis of **N,N,N',N'-Tetramethylmethanediamine**

This protocol describes a common laboratory-scale synthesis.[\[3\]](#)[\[6\]](#)

- Materials:

- Aqueous 30% formaldehyde (1.0 mol)
- 40% aqueous solution of dimethylamine (2.0 mol)
- Solid potassium hydroxide
- 500-mL round-bottomed flask with a magnetic stirrer and dropping funnel
- Ice bath
- Separatory funnel
- Distillation apparatus

- Procedure:

- Charge the 500-mL round-bottomed flask with 100 g (1.0 mol) of aqueous 30% formaldehyde.[\[3\]](#)
- Cool the flask in an ice bath and begin stirring.[\[3\]](#)
- Slowly add 225 g (2.0 mol) of a 40% aqueous solution of dimethylamine dropwise to the cooled formaldehyde solution.[\[3\]](#)

- After the addition is complete, allow the resulting solution to stand at room temperature overnight.[3][6]
- Saturate the aqueous solution with solid potassium hydroxide to facilitate the separation of the product.[3][6] Two distinct layers will form.[3][6]
- Separate the upper organic layer using a separatory funnel.[3][6]
- Dry the organic layer over potassium hydroxide pellets.[3]
- Purify the product by distillation at atmospheric pressure to yield **N,N,N',N'-Tetramethylmethanediamine**.[3]

4.2 Protocol for Dimethylaminomethylation of an Active Methylene Compound (General Procedure)

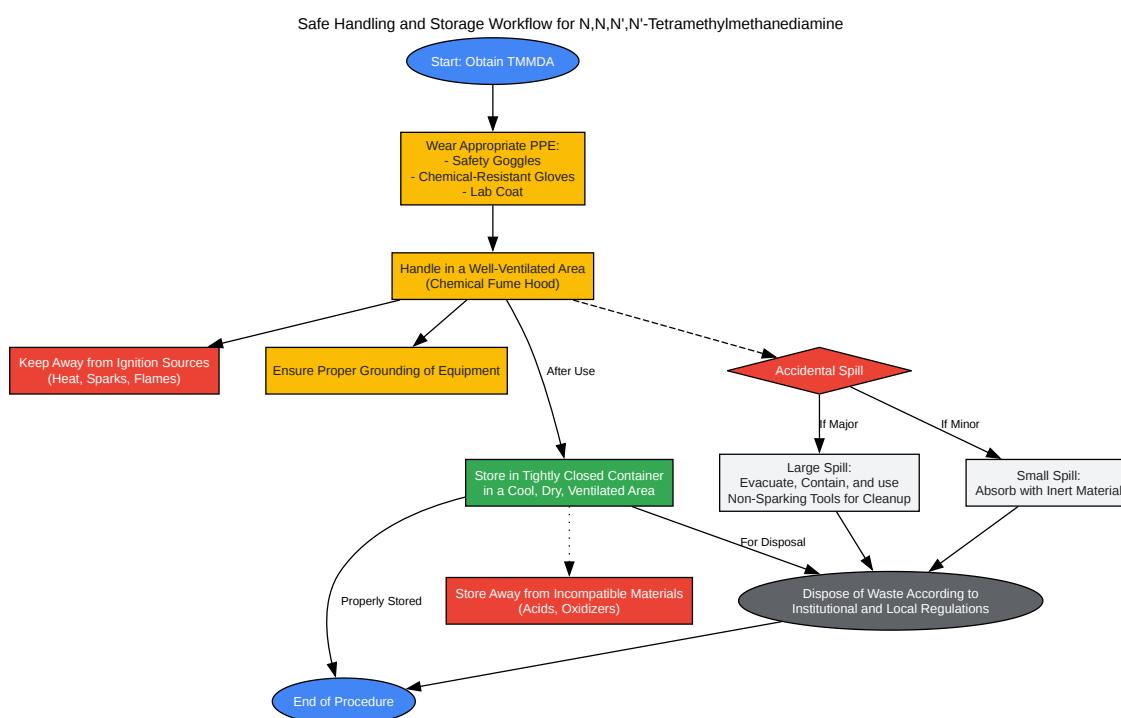
This protocol outlines the in-situ generation of the Mannich intermediate from TMMDA for subsequent reaction.[3][6]

- Materials:
 - **N,N,N',N'-Tetramethylmethanediamine**
 - Active methylene compound (e.g., a ketone, ester, or nitrile with an α -hydrogen)
 - Acid catalyst (e.g., Trifluoroacetic Acid (TFA) or a mixture of Phosphoric Acid in Acetic Acid)[3]
 - Appropriate reaction solvent (e.g., Acetonitrile, Dichloromethane)
 - Reaction vessel with a magnetic stirrer and inert atmosphere capabilities (e.g., nitrogen or argon)
- Procedure:
 - In the reaction vessel under an inert atmosphere, dissolve the active methylene compound in the chosen solvent.

- Add the acid catalyst to the solution.
- Slowly add **N,N,N',N'-Tetramethylmethanediamine** to the reaction mixture. The elimination of dimethylamine will generate the N,N-dimethyl(methylene)ammonium salt in situ.^[3]
- Stir the reaction mixture at the appropriate temperature (this may range from room temperature to reflux, depending on the substrate) and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or NMR).
- Upon completion, perform an aqueous workup to quench the reaction and remove the catalyst and byproducts. The specific workup procedure will depend on the nature of the product.
- Purify the crude product by an appropriate method, such as column chromatography, distillation, or recrystallization.

Signaling Pathways and Workflow Diagrams

The following diagram illustrates the logical workflow for the safe handling and storage of **N,N,N',N'-Tetramethylmethanediamine**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N,N',N'-Tetramethylmethanediamine | 51-80-9 | Benchchem [benchchem.com]
- 2. The role of N,N,N',N'-Tetramethyldiaminomethane in Mannich reaction_Chemicalbook [chemicalbook.com]
- 3. N,N,N',N'-Tetramethylethylenediamine: Synthesis, application and precautions_Chemicalbook [chemicalbook.com]
- 4. RU2352557C1 - Method of obtaining n,n,n',n'-tetramethylethylenediamine - Google Patents [patents.google.com]
- 5. Page loading... [guidechem.com]
- 6. N,N,N',N'-Tetramethylmethanediamine | C5H14N2 | CID 5829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for N,N,N',N'-Tetramethylmethanediamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346908#handling-and-storage-procedures-for-n-n-n-n-tetramethylmethanediamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com